

4'-Fluoro-3'-(trifluoromethoxy)acetophenone proper disposal procedures

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Compound of Interest

Compound Name: 4'-Fluoro-3'-
(trifluoromethoxy)acetophenone

Cat. No.: B1319283

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Safe Disposal of 4'-Fluoro-3'-(trifluoromethoxy)acetophenone

For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **4'-Fluoro-3'-(trifluoromethoxy)acetophenone** (CAS No. 886501-44-6)[1]. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

Immediate Safety and Handling Precautions

Before handling **4'-Fluoro-3'-(trifluoromethoxy)acetophenone**, it is imperative to be familiar with its hazard profile. This compound is classified as a skin, eye, and respiratory irritant[2][3]. Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood[4][5].

Personal Protective Equipment (PPE):

- **Gloves:** Wear chemical-resistant gloves (e.g., nitrile)[6]. Always inspect gloves before use and dispose of contaminated gloves properly[7].
- **Eye Protection:** Use chemical splash goggles or a face shield[6][8].

- Protective Clothing: A lab coat and appropriate footwear are mandatory to prevent skin contact[7][8].

Step-by-Step Disposal Protocol

As a fluorinated organic compound, **4'-Fluoro-3'-(trifluoromethoxy)acetophenone** is classified as a halogenated organic waste[9]. It must be segregated from other waste streams to ensure proper disposal and to minimize costs, as the disposal of halogenated waste is often more expensive[4][10].

- Waste Collection:
 - Designate a specific, compatible waste container for halogenated organic waste. Polyethylene or other chemically resistant plastic containers are suitable[4][6].
 - The container must be in good condition, with a secure, tightly closing lid to prevent leaks or evaporation[4][11][12].
- Segregation:
 - Crucially, do not mix halogenated waste with non-halogenated organic waste[4][9].
 - Avoid mixing with other incompatible waste streams such as strong acids, bases, or oxidizing agents[6][12].
- Labeling:
 - Clearly label the waste container with "Hazardous Waste" and "Halogenated Organic Waste" as soon as the first drop of waste is added[4][12].
 - Maintain a log of the contents, including the full chemical name (**4'-Fluoro-3'-(trifluoromethoxy)acetophenone**) and approximate quantities or percentages[9][12].
- Storage:
 - Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory[4].

- The storage area should be cool, dry, and well-ventilated, away from sources of ignition[7][8][13].
- Ensure the container is stored in secondary containment to catch any potential leaks[4].
- Final Disposal:
 - Once the container is nearly full (approximately 75% capacity), arrange for its collection by your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor[4].
 - Disposal of contents and container must be in accordance with all applicable local, state, and federal regulations[3][11][13][14]. The primary method for destroying halogenated organic waste is through high-temperature incineration at a regulated facility[9].

Spill Management

In the event of a small spill, follow these procedures:

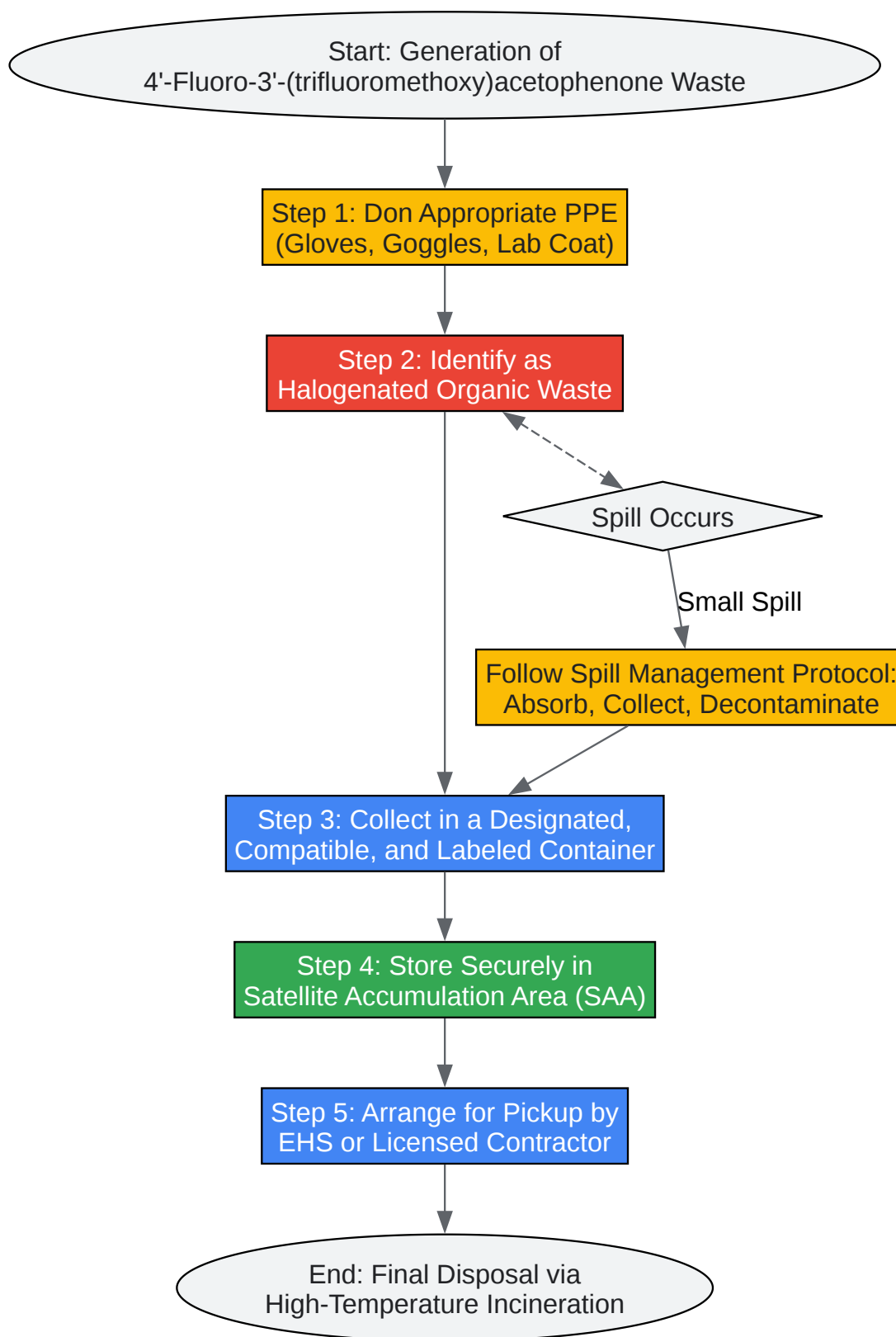
- Evacuate and Ventilate: Ensure adequate ventilation and restrict access to the area.
- Wear appropriate PPE: Refer to the safety precautions section.
- Containment: Use an inert absorbent material such as sand, vermiculite, or commercial sorbent pads to contain and absorb the spill[4][5][6].
- Collection: Carefully sweep or scoop the absorbed material into a sealable, labeled container for disposal as halogenated waste[7][8].
- Decontamination: Clean the spill area thoroughly.
- Reporting: Report the incident to your laboratory supervisor and EHS office.

For large spills, evacuate the area immediately and contact your institution's emergency response team.

Hazard Summary and Safety Information

Parameter	Information	Source
Chemical Name	4'-Fluoro-3'-(trifluoromethoxy)acetophenone	[1]
CAS Number	886501-44-6	[1]
Molecular Formula	C9H6F4O2	[1]
Primary Hazards	Skin Irritation, Serious Eye Irritation, May cause respiratory irritation	[2][3]
Waste Classification	Halogenated Organic Hazardous Waste	[9]
Incompatible Materials	Strong oxidizing agents, Reducing agents, Strong acids, Strong bases	[6][8][12][13]
Storage Conditions	Cool, dry, well-ventilated area away from ignition sources	[7][8][13]

Disposal Workflow Diagram



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Caption: Workflow for the safe disposal of **4'-Fluoro-3'-(trifluoromethoxy)acetophenone**.

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